

physical properties of 7-Hydroxyheptanoic acid (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: 7-Hydroxyheptanoic acid

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A Technical Guide to the Physical Properties of 7-Hydroxyheptanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **7-Hydroxyheptanoic acid** (CAS No: 3710-42-7), a bifunctional organic molecule featuring both a hydroxyl and a carboxylic acid group. Understanding these properties is fundamental for its application in chemical synthesis, polymer chemistry, and as a potential intermediate in the development of pharmaceuticals.

Core Physicochemical Data

The physical characteristics of **7-Hydroxyheptanoic acid** are summarized below. These values are critical for predicting its behavior in various solvents and under different temperature and pressure conditions.

Property	Value	Conditions
Melting Point	43 - 46 °C	Ambient Pressure
Boiling Point	285.3 °C	760 mmHg
145 - 152 °C	18 Torr	
Solubility	Water	Soluble
Methanol	Sparingly Soluble	
DMSO	Sparingly Soluble	
Density	1.073 ± 0.06 g/cm ³	Predicted
pKa	4.76 ± 0.10	Predicted

Molecular Structure and Functional Groups

The structure of **7-Hydroxyheptanoic acid**, featuring a seven-carbon chain with a terminal carboxylic acid and a terminal hydroxyl group, dictates its physical properties. The presence of both hydrogen bond donor (-OH) and acceptor (=O, -OH) groups leads to its solubility in polar solvents like water and its relatively high boiling point compared to non-hydroxylated fatty acids of similar molecular weight.

Caption: Structure of **7-Hydroxyheptanoic acid**.

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **7-Hydroxyheptanoic acid**.

Melting Point Determination (Capillary Method)

This protocol outlines the determination of the melting point range of **7-Hydroxyheptanoic acid** using a standard melting point apparatus.^{[1][2]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula and watch glass

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **7-Hydroxyheptanoic acid** is placed on a watch glass. The open end of a capillary tube is pressed into the sample until a small amount of the solid is packed into the tube to a height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (43-46 °C).
- **Measurement:** The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.^[1] For a pure compound, this range should be narrow.

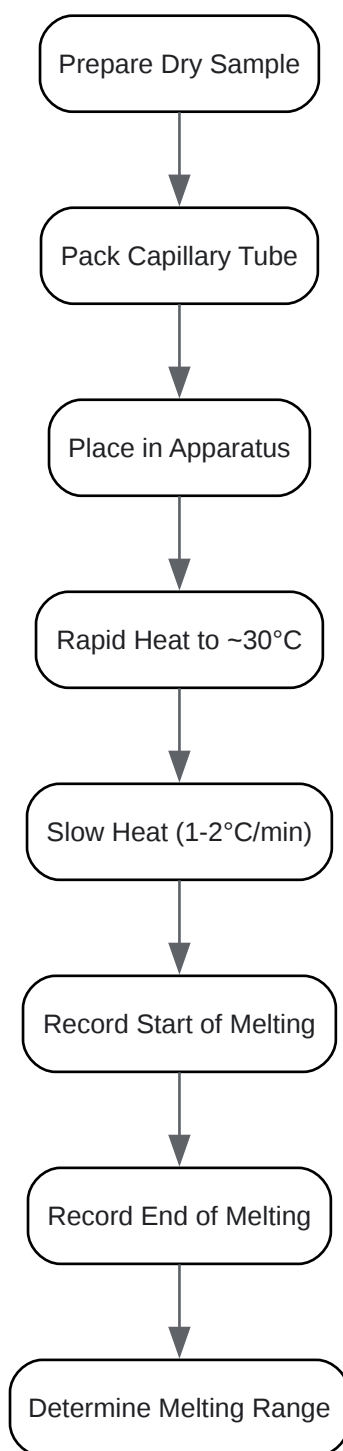


Figure 2: Workflow for Melting Point Determination

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Caption: Experimental workflow for melting point determination.

Boiling Point Determination (Distillation Method at Reduced Pressure)

Given that **7-Hydroxyheptanoic acid** has a high boiling point at atmospheric pressure, determination under reduced pressure (vacuum distillation) is often preferred to prevent potential decomposition.

Apparatus:

- Short-path distillation apparatus
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Vacuum pump and pressure gauge (manometer)
- Heating mantle

Procedure:

- Apparatus Assembly: A small amount of **7-Hydroxyheptanoic acid** is placed in the round-bottom flask with boiling chips. The short-path distillation apparatus is assembled.
- System Sealing: All joints are ensured to be properly sealed to maintain a vacuum.
- Pressure Reduction: The system is slowly evacuated to the desired pressure (e.g., 18 Torr).
- Heating: The heating mantle is turned on, and the temperature is gradually increased.
- Observation: The liquid is observed for boiling and the formation of a refluxing condensate ring on the thermometer bulb.

- Measurement: When the temperature of the vapor becomes constant and condensation is observed on the thermometer, this temperature is recorded as the boiling point at that specific pressure.[3][4]

Solubility Determination (Equilibrium Shake-Flask Method)

This protocol provides a general method for determining the solubility of **7-Hydroxyheptanoic acid** in a given solvent (e.g., water, methanol).

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC, titration)

Procedure:

- Sample Preparation: An excess amount of solid **7-Hydroxyheptanoic acid** is added to a series of vials containing a known volume of the selected solvent. This ensures that a saturated solution is formed.
- Equilibration: The vials are sealed and placed in a constant temperature shaker bath (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium.[5]
- Phase Separation: After equilibration, the vials are removed, and the undissolved solid is separated from the solution via centrifugation or filtration to obtain a clear, saturated supernatant.
- Quantification: The concentration of **7-Hydroxyheptanoic acid** in the clear supernatant is determined using a validated analytical method. This can be achieved via titration of the

carboxylic acid group with a standardized base or by using chromatography (HPLC) with a suitable detector.

- Calculation: The solubility is expressed as the mass of solute per volume of solvent (e.g., g/L) or in molarity at the specified temperature.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. uobabylon.edu.iq [uobabylon.edu.iq]
- 4. youtube.com [youtube.com]
- 5. benchchem.com [benchchem.com]
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